

Tazobactam Acid: Application Notes and Protocols for Microbiology Research

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Compound of Interest

Compound Name: Tazobactam acid

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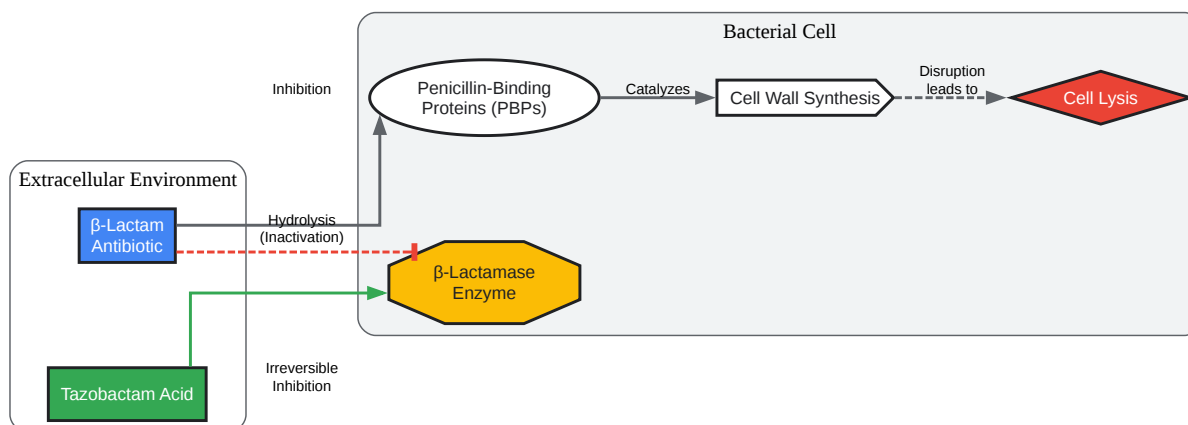
These application notes provide a comprehensive overview of **Tazobactam acid** for microbiology research, including its mechanism of action, key applications, and detailed experimental protocols.

Tazobactam is a potent, irreversible inhibitor of a wide range of bacterial β -lactamases.^{[1][2][3]} Structurally a penicillanic acid sulfone, it possesses minimal intrinsic antibacterial activity and is therefore used in combination with β -lactam antibiotics to protect them from enzymatic degradation by resistant bacteria.^{[3][4][5]} This synergistic action restores or expands the spectrum of activity of the partner antibiotic against many clinically significant pathogens.^{[6][7]} [8] Tazobactam is effective against plasmid-mediated TEM and SHV β -lactamases, as well as certain chromosomally mediated enzymes.^{[3][9]}

Mechanism of Action

Tazobactam works by acting as a "suicide inhibitor." It is recognized as a substrate by β -lactamase enzymes. The enzymatic reaction opens the β -lactam ring of tazobactam, leading to the formation of a stable, covalent acyl-enzyme intermediate.^[10] This intermediate is unable to be hydrolyzed, effectively inactivating the β -lactamase and preventing it from destroying the

partner β -lactam antibiotic.[10] The antibiotic is then free to bind to penicillin-binding proteins (PBPs) and inhibit bacterial cell wall synthesis, leading to bacterial lysis.[11]



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Mechanism of Tazobactam Action.

Key Research Applications

- **Antimicrobial Susceptibility Testing:** Determining the in vitro activity of β -lactam/tazobactam combinations against a wide range of bacterial isolates.
- **Synergy Assays:** Evaluating the potentiation of β -lactam antibiotics by tazobactam against β -lactamase-producing strains.
- **β -Lactamase Inhibition Profiling:** Characterizing the inhibitory activity of tazobactam against specific β -lactamase enzymes.
- **Resistance Mechanism Studies:** Investigating the role of β -lactamase production in antibiotic resistance and the ability of tazobactam to overcome it.

- Drug Discovery and Development: Serving as a benchmark β -lactamase inhibitor for the evaluation of new antibiotic candidates.

Quantitative Data

Table 1: In Vitro Susceptibility Testing Breakpoints for Piperacillin/Tazobactam against Enterobacterales

The Clinical and Laboratory Standards Institute (CLSI) has established breakpoints for interpreting the results of piperacillin/tazobactam susceptibility testing. These breakpoints have been revised to better predict clinical outcomes.[\[12\]](#)[\[13\]](#)

Interpretive Category	CLSI MIC Breakpoint ($\mu\text{g/mL}$) (Piperacillin/Tazobactam) [12] [13]	CLSI Disk Diffusion Zone Diameter (mm) (100/10 μg disk) [12]
Susceptible (S)	$\leq 8/4$	≥ 25
Susceptible-Dose Dependent (SDD)	16/4	21 - 24
Resistant (R)	$\geq 32/4$	≤ 20

Note: Tazobactam concentration is fixed at 4 $\mu\text{g/mL}$ for broth dilution methods.[\[14\]](#)

Table 2: Kinetic Interaction of Tazobactam with Various β -Lactamases

Tazobactam exhibits potent inhibitory activity against a range of β -lactamases, as demonstrated by kinetic studies.[\[1\]](#)[\[2\]](#)[\[15\]](#)

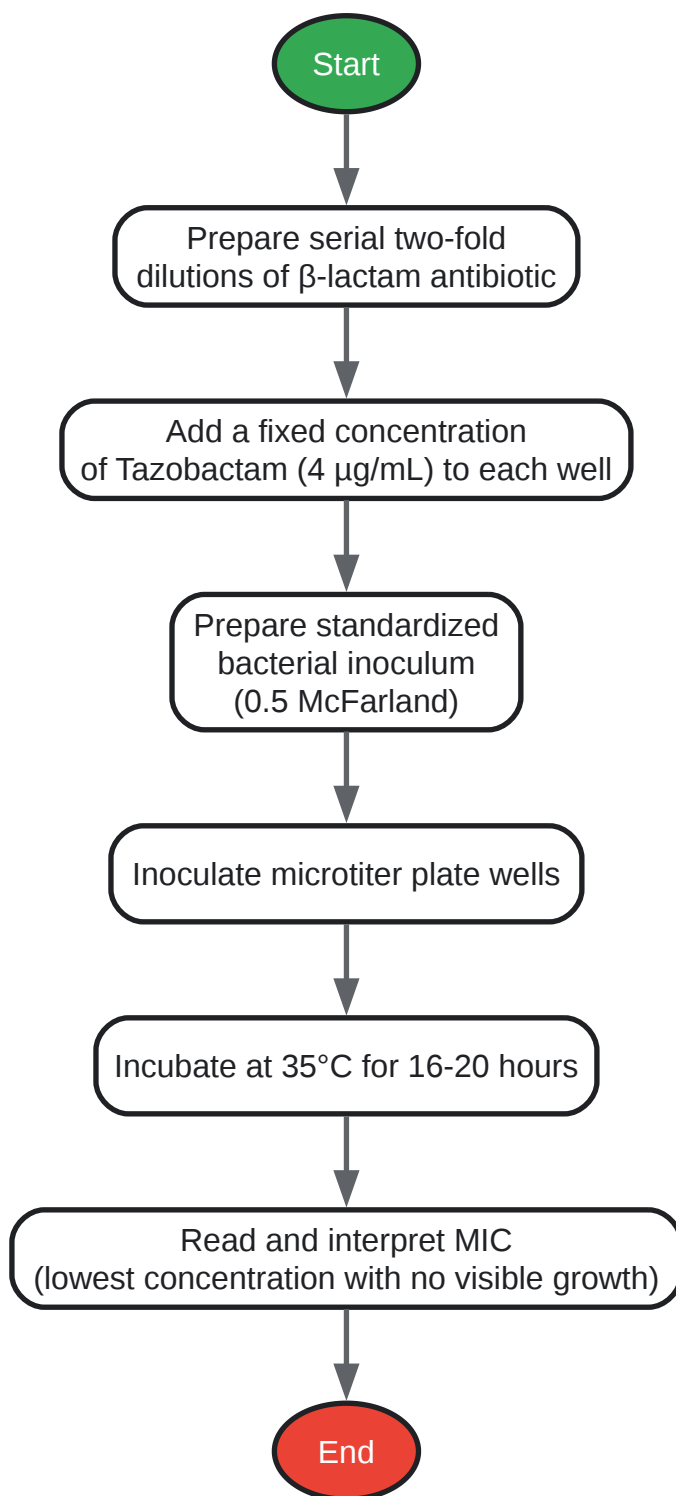
β -Lactamase	Enzyme Class	Organism Source (Example)	Tazobactam IC ₅₀ (nM)	Number of Turnovers before Inactivation
PC1	A	Staphylococcus aureus	-	2[1][2]
TEM-2	A	Escherichia coli	-	125[1][2]
P99	C	Enterobacter cloacae	-	50[1][2]
CcrA	B (Metallo- β -lactamase)	Bacteroides fragilis	Less favorable	4,000[1][2]

IC₅₀ (50% inhibitory concentration) values are highly dependent on the specific enzyme and experimental conditions.

Experimental Protocols

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This protocol details the determination of the MIC of a β -lactam antibiotic in combination with a fixed concentration of tazobactam, following CLSI guidelines.[16]



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